

Technical Guide: Spectroscopic Profiling of (S)-2-Amino-1-phenylethanol

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Compound of Interest

Compound Name: (S)-2-Amino-1-phenylethanol

CAS No.: 56613-81-1

Cat. No.: B3042313

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Executive Summary & Compound Identity

(S)-2-Amino-1-phenylethanol (also known as (S)-Phenylethanolamine or (S)-2-Hydroxy-2-phenylethylamine) is a chiral amino alcohol used extensively in the asymmetric synthesis of bioactive compounds, including norepinephrine analogues. Its spectroscopic signature is defined by the interplay between the benzylic hydroxyl group and the primary amine, which creates distinct patterns in NMR and MS data.

Chemical Identity Data

Parameter	Value
IUPAC Name	(1S)-2-Amino-1-phenylethanol
CAS Number	56613-81-1 (S-isomer); 7568-93-6 (Racemate)
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Chirality	(S)-(+)
Optical Rotation	(c=2, Ethanol)
SMILES	NCc1ccccc1

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below reflects the free base in deuterated chloroform (

). Note that the hydroxyl and amine protons are exchangeable and their chemical shifts () and peak shapes are highly concentration- and solvent-dependent.

¹H NMR Data (400 MHz,)

The spectrum is characterized by a distinctive ABX system (or AMX depending on resolution) formed by the chiral methine proton and the diastereotopic methylene protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.30 – 7.40	Multiplet (m)	5H	Ar-H	Phenyl ring protons (ortho, meta, para overlap).
4.65	Doublet of Doublets (dd)	1H	Ph-CH(OH)-	Benzylic methine. Couples to non-equivalent methylene protons.
2.98	Doublet of Doublets (dd)	1H	-CH H -NH	Methylene proton A (diastereotopic).
2.78	Doublet of Doublets (dd)	1H	-CH H -NH	Methylene proton B (diastereotopic).
2.20	Broad Singlet (br s)	3H	-OH, -NH	Exchangeable protons. Shift varies (1.5–3.0 ppm) with concentration/water.

Expert Insight: In DMSO-

, the exchange rate slows, often resolving the OH proton as a doublet (coupling to the methine) around

5.2 ppm, and the

as a broad signal.

C NMR Data (100 MHz,)

Chemical Shift (, ppm)	Carbon Environment	Assignment
142.5	Quaternary Aromatic	C-1 (Ipso)
128.5	Aromatic CH	C-3, C-5 (Meta)
127.6	Aromatic CH	C-4 (Para)
125.9	Aromatic CH	C-2, C-6 (Ortho)
73.5	Benzylic Methine	Ph-CH(OH)-
48.2	Aliphatic Methylene	-CH
		-NH

Mass Spectrometry (MS)

The mass spectrum of **(S)-2-Amino-1-phenylethanol** is dominated by

-cleavage, a characteristic fragmentation pathway for amino alcohols.

Fragmentation Pathway

The molecular ion (

, m/z 137) is typically weak or absent. The ionization energy preferentially localizes on the nitrogen lone pair, triggering cleavage of the C-C bond between the benzylic carbon and the methylene carbon.

Key Fragments:

- m/z 30 (Base Peak): The iminium ion
. This is the diagnostic peak for primary amines with an unsubstituted

-carbon.

- m/z 107: The hydroxybenzyl cation

.

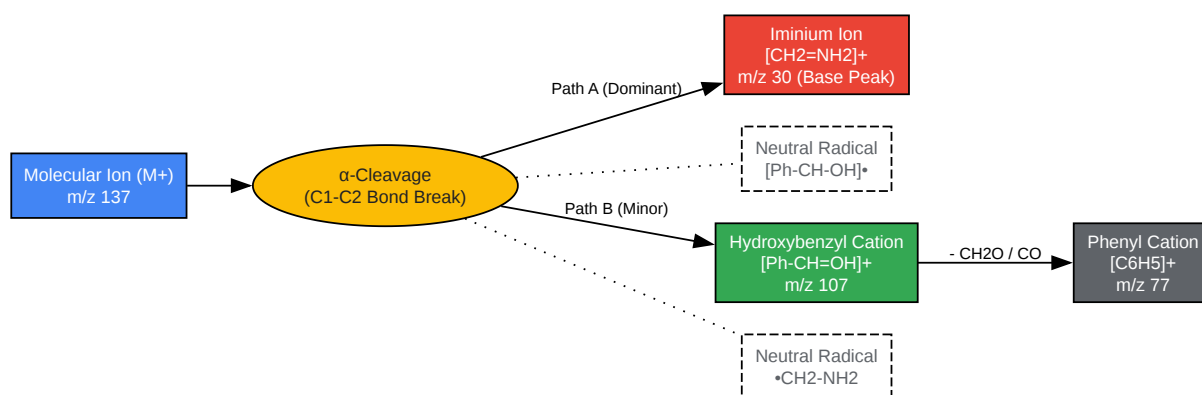
- m/z 77: The phenyl cation

.

- m/z 79: The benzenium ion

.

Fragmentation Logic Diagram



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Caption: Primary fragmentation pathways of **(S)-2-Amino-1-phenylethanol** under Electron Impact (EI, 70eV). Path A is favored due to the stability of the nitrogen-containing cation.

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the functional groups. Data is typically acquired via ATR (Attenuated Total Reflectance) or KBr pellet.

Wavenumber ()	Vibration Mode	Assignment
3350 – 3280	N-H Stretching	Primary amine doublet (asymmetric/symmetric).
3200 – 3100	O-H Stretching	Broad band, H-bonded hydroxyl group.
3060 – 3030	C-H Stretching ()	Aromatic ring protons.
2940 – 2860	C-H Stretching ()	Aliphatic methylene/methine.
1600, 1495	C=C Ring Stretching	Aromatic skeletal vibrations.
1060	C-O Stretching	Secondary alcohol.
750, 700	C-H Bending (oop)	Monosubstituted benzene ring (diagnostic).

Experimental Protocols

Sample Preparation for NMR

To ensure high-fidelity data and avoid H-D exchange broadening:

- Solvent Selection: Use (99.8% D) for routine analysis. Use if the sample is a salt (e.g., HCl salt) or if OH/NH coupling resolution is required.
- Concentration: Dissolve ~10 mg of sample in 0.6 mL of solvent. High concentrations may shift OH/NH peaks due to intermolecular hydrogen bonding.^[1]
- Filtration: Filter through a glass wool plug to remove suspended solids which cause line broadening.

Chiral Purity Verification (Polarimetry)

Since the spectroscopic methods above (NMR, IR, MS) are achiral, they cannot distinguish enantiomers.

- Method: Dissolve **(S)-2-Amino-1-phenylethanol** in absolute ethanol to a concentration of (2 g/100 mL).
- Measurement: Measure optical rotation at 20°C using the Sodium D-line (589 nm).
- Validation: The specific rotation must be positive (approx. to). A negative value indicates the (R)-enantiomer.

References

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